

Reactive Yellow 175 molecular formula and weight.

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Compound of Interest

Compound Name: Reactive yellow 175

Cat. No.: B1174809

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Technical Guide: Reactive Yellow 175

For Researchers, Scientists, and Drug Development Professionals

Introduction

Reactive Yellow 175 is a dye identified by the CAS Number 149315-85-5. This technical guide aims to provide comprehensive information regarding its molecular formula, weight, and associated experimental data. However, extensive database searches indicate that specific details about the molecular structure of **Reactive Yellow 175** are not publicly available, suggesting it may be a commercial product with a proprietary chemical composition or a complex mixture.

Quantitative Data Summary

A definitive molecular formula and molecular weight for **Reactive Yellow 175** are not available in public chemical databases.^{[1][2][3]} Many sources list the molecular weight as 0 or not applicable, which is common for substances where the precise chemical structure is not disclosed or for complex mixtures.^{[1][2]} The CAS number 149315-85-5 serves as the primary identifier for this substance.^{[1][2][3][4][5]}

Parameter	Value	Source
CAS Number	149315-85-5	[1] [2] [3] [4] [5]
Molecular Formula	Not Available	
Molecular Weight	Not Available	[1] [2]

Experimental Protocols and Signaling Pathways

Due to the lack of a defined chemical structure for **Reactive Yellow 175**, there are no specific experimental protocols or established signaling pathways directly associated with this compound in the scientific literature. Research on reactive dyes often focuses on their application in the textile industry and their environmental impact, including degradation and removal from wastewater.[\[5\]](#)

Logical Relationship Diagram

Given the absence of specific experimental data for **Reactive Yellow 175**, a diagram illustrating a general workflow for the characterization of a novel chemical substance is provided below. This represents a logical approach that researchers might take when encountering a compound with limited public information.

Caption: General workflow for characterizing an unknown chemical compound.

Conclusion

While "**Reactive Yellow 175**" is identified by a CAS number, its precise molecular formula and weight are not publicly documented. This lack of fundamental chemical information precludes the availability of specific experimental protocols and signaling pathway data. The provided workflow illustrates a standard scientific approach to characterizing such substances. Researchers interested in this compound would likely need to perform their own analytical studies to determine its structure and properties.

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References

- 1. Cas 149315-85-5, Reactive yellow 175 | lookchem [lookchem.com]
- 2. Reactive yellow 175 | 149315-85-5 [m.chemicalbook.com]
- 3. Reactive yellow 175 | 149315-85-5 [chemicalbook.com]
- 4. guidechem.com [guidechem.com]
- 5. Reactive yellow 175 | 149315-85-5 | Benchchem [benchchem.com]
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